

# Application Notes and Protocols for DBPR108 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed instructions for the preparation and use of **DBPR108**, a potent and selective dipeptidyl peptidase 4 (DPP-4) inhibitor, for in vitro cell culture experiments.

### Introduction

**DBPR108** (also known as Prusogliptin) is a small molecule inhibitor of dipeptidyl peptidase 4 (DPP-4) with an IC50 of 15 nM.[1] It exhibits high selectivity for DPP-4 over other proteases like DPP-8 and DPP-9.[2] Due to its role in glucose metabolism, **DBPR108** is a compound of significant interest in diabetes research and related fields.[3][4][5] Accurate and reproducible in vitro studies are crucial for elucidating its mechanism of action and potential therapeutic applications. A critical first step in these studies is the proper dissolution and handling of the compound.

## **Physicochemical Properties and Solubility**

A summary of the relevant physicochemical properties of **DBPR108** is presented in Table 1.



Property	Value	Reference
Molecular Formula	C16H25FN4O2	[2]
Molecular Weight	324.4 g/mol	[2]
Appearance	Solid, white to off-white	[1]
Solubility	DMSO: ≥25 mg/mL (77.07 mM)	[1]
PBS (pH 7.2): ≥10 mg/mL	[2]	
Storage (Solid)	Store at -20°C for up to 4 years	[1][2]

# Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DBPR108** in dimethyl sulfoxide (DMSO), a common solvent for dissolving organic molecules for cell culture applications.

#### Materials:

- DBPR108 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

#### Procedure:

- Calculate the required mass of DBPR108:
  - To prepare 1 mL of a 10 mM stock solution, you will need:



- Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Mass (mg) = 0.010 mol/L x 0.001 L x 324.4 g/mol = 3.244 mg
- Weigh **DBPR108**:
  - Carefully weigh out 3.244 mg of **DBPR108** powder and transfer it to a sterile microcentrifuge tube.
- Dissolve in DMSO:
  - Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the DBPR108 powder.
- Ensure complete dissolution:
  - Vortex the tube thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Storage of Stock Solution:
  - $\circ$  Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50  $\mu$ L) in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C. Avoid repeated freeze-thaw cycles.

## **Preparation of Working Solutions in Cell Culture Medium**

This protocol outlines the dilution of the DMSO stock solution into a cell culture medium to achieve the desired final concentration for treating cells.

#### Materials:

- 10 mM DBPR108 stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution



· Calibrated micropipettes and sterile tips

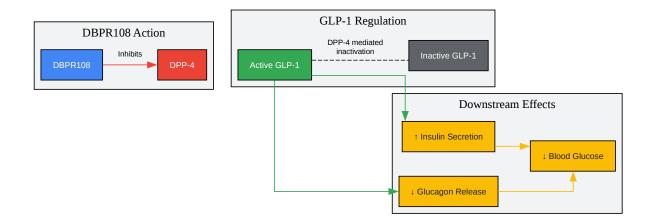
#### Procedure:

- Determine the final desired concentration:
  - As an example, to prepare 1 mL of a 10 μM working solution:
- Perform a serial dilution (if necessary):
  - For high final concentrations, a direct dilution may be possible. However, for lower concentrations, a serial dilution is recommended to ensure accuracy.
  - To prepare a 10 μM working solution from a 10 mM stock, you will need to perform a 1:1000 dilution.
- Dilution step:
  - $\circ$  Add 1  $\mu$ L of the 10 mM **DBPR108** stock solution to 999  $\mu$ L of pre-warmed complete cell culture medium.
- Mix thoroughly:
  - Gently mix the working solution by pipetting up and down or by inverting the tube. Avoid vigorous vortexing, which can damage media components.
- Vehicle Control:
  - It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the treated samples. In the example above, the vehicle control would be cell culture medium containing 0.1% DMSO.

## Signaling Pathway and Experimental Workflow

**DBPR108** is a selective inhibitor of DPP-4. DPP-4 is a transmembrane glycoprotein that cleaves and inactivates incretin hormones such as glucagon-like peptide-1 (GLP-1). By inhibiting DPP-4, **DBPR108** increases the levels of active GLP-1, which in turn stimulates insulin secretion and suppresses glucagon release, leading to improved glucose control.



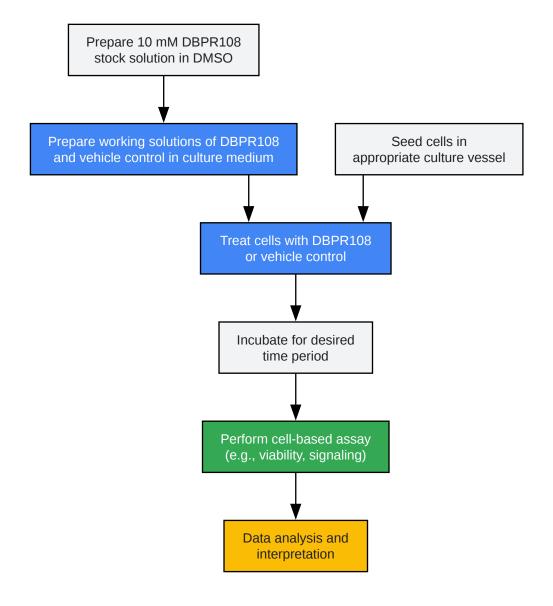


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Caption: Mechanism of action of DBPR108.

The following diagram illustrates a typical workflow for a cell-based assay using **DBPR108**.





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Caption: General workflow for cell culture experiments with **DBPR108**.

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